

# Essential Safety and Logistical Information for Handling Lactose Octaacetate

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## Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B7790920*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling **Lactose octaacetate**, including detailed operational and disposal plans.

## Chemical and Physical Properties

A summary of the key quantitative data for **Lactose octaacetate** is presented in the table below for easy reference.

Property	Value	References
CAS Number	6291-42-5, 23973-20-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>28</sub> H <sub>38</sub> O <sub>19</sub>	<a href="#">[1]</a>
Molecular Weight	678.59 g/mol	
Appearance	White to off-white crystalline solid/powder	
Melting Point	75-78 °C or 139-141 °C (polymorphs)	
Storage Temperature	2-8°C (refrigerated)	
Solubility	Soluble in DCM, DMF, DMSO, EtOAc, MeOH	

## Personal Protective Equipment (PPE)

While **Lactose octaacetate** is not classified as a dangerous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential. The following PPE is recommended to minimize exposure and ensure personal safety.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. In situations with a higher risk of splashing, a face shield should be used in addition to goggles.
- **Hand Protection:** Chemical-resistant, impervious gloves must be worn. Nitrile gloves are a suitable option. Always inspect gloves for integrity before use and wash hands thoroughly after handling.
- **Body Protection:** A standard laboratory coat should be worn to prevent skin contact. Ensure the coat is kept clean and laundered professionally if it becomes contaminated.
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not required. If dust is generated during handling, a NIOSH-approved particulate respirator should be used.

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Lactose octaacetate** from receipt to disposal is critical for maintaining a safe laboratory environment.

- Receiving and Storage:
  - Upon receipt, visually inspect the container for any damage or leaks.
  - Store the container tightly closed in a designated, well-ventilated, and refrigerated area at 2-8°C.
  - Avoid storing near strong oxidizing agents.
- Preparation and Handling:
  - Work in a well-ventilated area, such as a chemical fume hood, especially when weighing or transferring the powder to minimize inhalation of any dust.
  - Before handling, ensure all necessary PPE is correctly worn.
  - Use dedicated spatulas and weighing boats for handling the solid.
  - Avoid creating dust during transfer.
  - If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- In Case of a Spill:
  - Ensure adequate ventilation and wear appropriate PPE.
  - For a small, dry spill, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
  - Prevent the spilled material from entering drains.
  - Clean the spill area with a suitable solvent and then with soap and water.

## First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- **Inhalation:** Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention if you feel unwell.

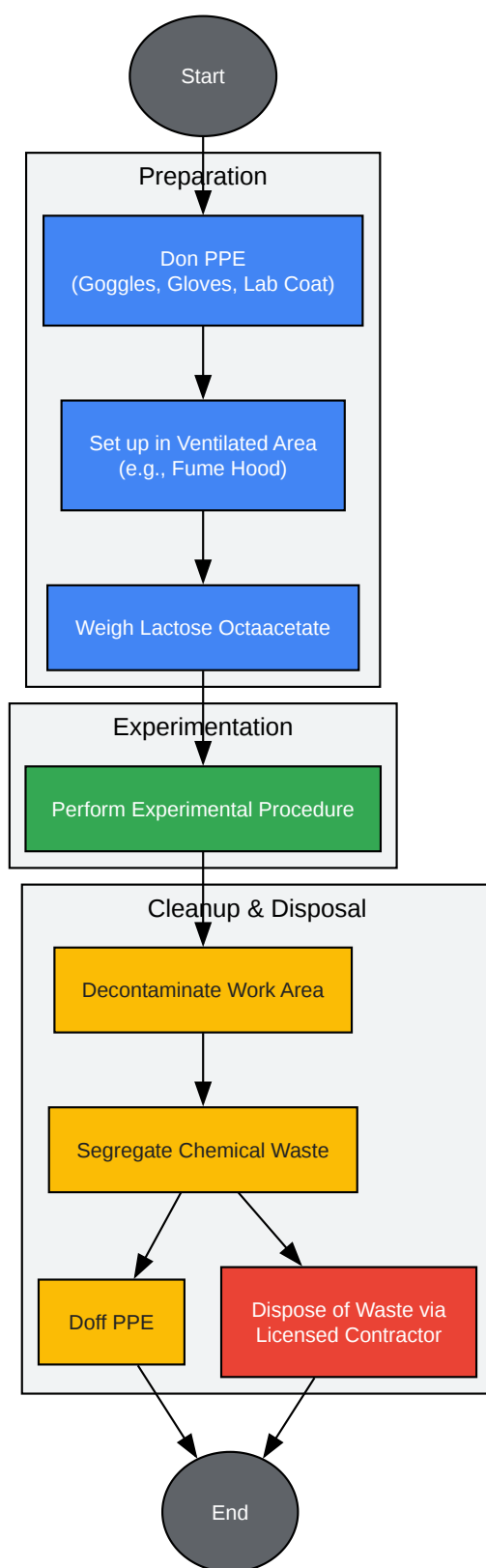
## Disposal Plan

**Lactose octaacetate** is not classified as a hazardous waste. However, it should not be disposed of in the regular trash or down the drain.

- **Unused Product:** Dispose of the unused product and its container through a licensed professional waste disposal service.
- **Contaminated Materials:** Any materials contaminated with **Lactose octaacetate**, such as gloves, weighing boats, or paper towels, should be placed in a sealed, labeled container and disposed of as chemical waste according to your institution's guidelines.

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **Lactose octaacetate** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Lactose Octaacetate**.

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## References

- 1. Lactose Octaacetate | CAS#:23973-20-8 | Chemsrce [chemsrc.com]
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- 3. Lactose octaacetate 95% | 23973-20-8 [sigmaaldrich.com]
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